

A Comparative Analysis of Vitapex and Metapex as Root Canal Filling Materials

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Compound of Interest

Compound Name: Vitapex

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In the realm of endodontic treatments, particularly in pediatric dentistry, the selection of an appropriate root canal filling material is paramount to clinical success. Among the plethora of available options, **Vitapex** and Metapex have emerged as widely utilized pastes, primarily composed of calcium hydroxide and iodoform.[1][2] This guide provides a comprehensive comparison of their efficacy, drawing upon experimental data to inform researchers, scientists, and drug development professionals.

Both **Vitapex** (Neo Dental Chemical Products Co. Ltd, Tokyo, Japan) and Metapex (Meta Biomed Co. Ltd, Cheongju, Korea) are premixed pastes lauded for their radiopacity, antimicrobial properties, and resorbability, which ideally should synchronize with the physiological root resorption of primary teeth.[1][3] Their reported clinical success rates are high, ranging from 90.5% to 100%.[1]

Performance Metrics: A Quantitative Comparison

To facilitate a clear comparison of **Vitapex** and Metapex, the following tables summarize key performance indicators derived from various clinical and in vitro studies.

Study (Year)	Material	Follow-up Period	Clinical Success Rate (%)	Radiographic Success Rate (%)
Mortazavi & Mesbahi (2004) [4]	Vitapex	-	100%	-
Ramar & Mungra (2010)[4][5]	Metapex	9 months	-	90.5%
Subramaniam & Gilhotra (2011) [3]	Metapex	18 months	100%	100%
Trairatvorakul & Chunlasikaiwan (2008)[5]	Vitapex	6 months	-	78%
Trairatvorakul & Chunlasikaiwan (2008)[5]	Vitapex	12 months	-	89%
Chen et al. (2017)[6]	Vitapex	6 months	-	94.5%
Chen et al. (2017)[6]	Vitapex	12 months	-	60.7%
Chen et al. (2017)[6]	Vitapex	18 months	-	53.6%
Al-Ostwani et al. (2016)[7]	Metapex	-	-	-
Gupta et al. (2019)[8]	Metapex	-	-	90.48%

Table 1: Clinical and Radiographic Success Rates

Study	Vitapex	Metapex	Other Materials
In vitro study[1]	Higher antibacterial activity	Lower antibacterial activity	-
Pabla et al.[8]	Highest antimicrobial activity	-	ZOE, KRI, Maisto pastes
An in vitro evaluation[9]	Weak inhibition of several bacteria, no inhibition of E. coli and E. faecalis	Medium inhibition of B. subtilis, no inhibition of most other microorganisms	ZOE showed the strongest effect
A study on microflora of infected non-vital primary teeth[10]	Good inhibitory activity	Lower inhibitory activity	ZOE showed superior activity

Table 2: Antibacterial Activity

Study	Vitapex	Metapex
In vivo canine pulpectomy model[1]	Good periapical reactions	Similarly good periapical reactions
Canine pulpotomy model[1][11]	Induced similar pulpal responses but poor outcomes compared to ProRoot MTA	Induced similar pulpal responses but poor outcomes compared to ProRoot MTA
Human osteosarcoma cell line (U2OS)[12][13]	Biocompatible, high cell survival rate	-

Table 3: Biocompatibility and Pulpal Response

Experimental Protocols

The following section details the methodologies employed in key studies to evaluate the efficacy of **Vitapex** and Metapex.

In Vivo Pulpal Response Evaluation in a Canine Model

This study aimed to compare the pulpal responses to ProRoot MTA, **Vitapex**, and Metapex after pulpotomy procedures in canine teeth.

- Subjects: 34 teeth (21 incisors and 13 premolars) from canines.
- Procedure:
 - A pulpotomy procedure was performed to artificially expose the pulp tissues.
 - The exposed pulp was capped with either ProRoot MTA, **Vitapex**, or Metapex.
 - The teeth were restored.
- Evaluation: After 13 weeks, the teeth were extracted and processed for histologic evaluation using hematoxylin-eosin staining.
- Parameters Assessed:
 - Formation and quality of a calcific barrier.
 - Inflammatory response in the pulp tissue.
 - Area of calcific barrier formation.[\[1\]](#)[\[11\]](#)

Antimicrobial Efficacy Assessment using Agar Diffusion Technique

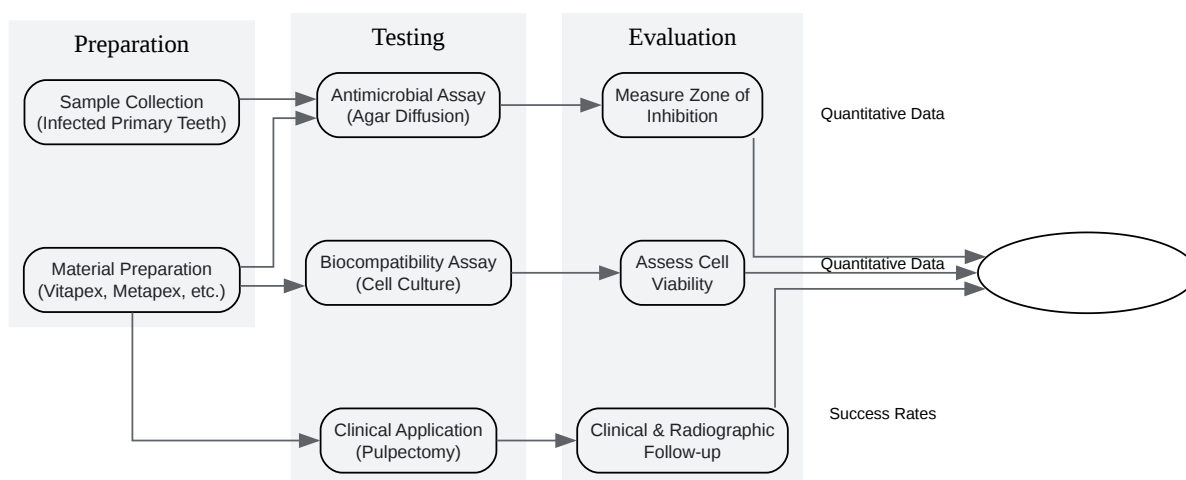
This in vitro study evaluated the bactericidal potential of four root canal filling materials against microflora from infected non-vital primary teeth.

- Materials Tested: Calcium hydroxide, Zinc oxide eugenol (ZOE), **Vitapex**, and Metapex.
- Microbial Sampling: Microbial specimens were collected from 15 infected non-vital primary posterior teeth of children aged 4-10 years using sterile paper points.
- Antimicrobial Testing:
 - The collected microbial specimens were cultured.

- The antimicrobial potential of the root canal filling materials was tested using the agar diffusion technique. This method involves placing the material on an agar plate inoculated with the test microorganisms and measuring the zone of inhibition (the area around the material where bacterial growth is prevented).
- Analysis: The zones of inhibition were measured and statistically analyzed using one-way ANOVA.[10]

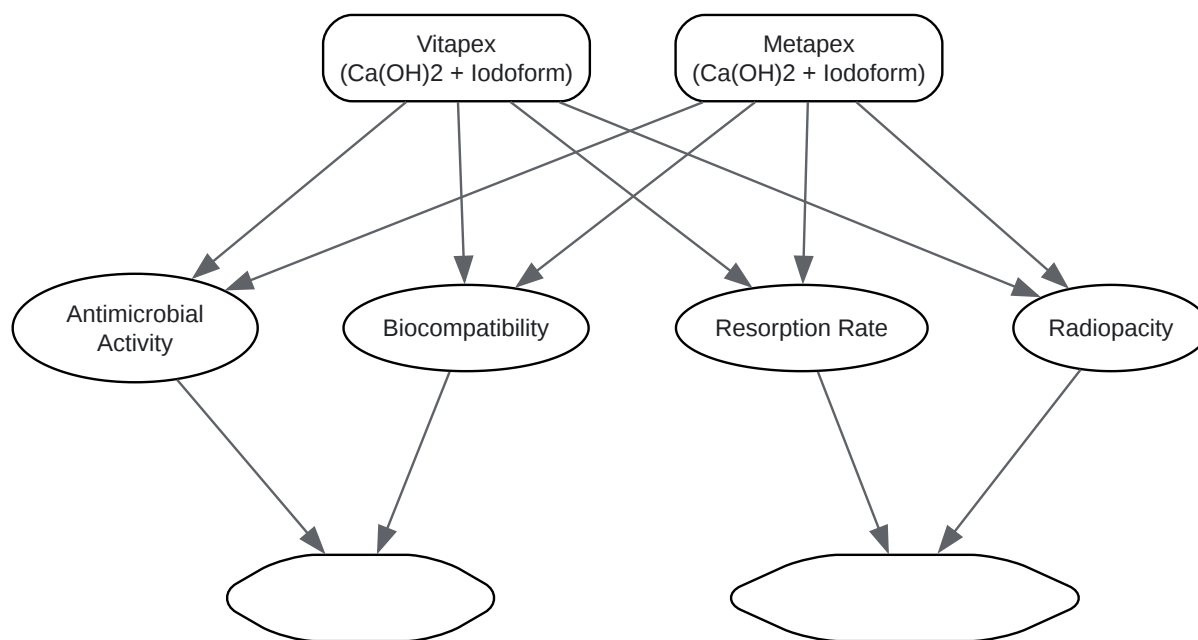
Visualizing Experimental and Logical Frameworks

To better understand the workflow of these comparative studies and the logical relationships between the materials and their properties, the following diagrams are provided.



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Caption: Experimental workflow for comparing root canal filling materials.



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Caption: Logical relationship between material properties and clinical outcomes.

Discussion and Conclusion

Both **Vitapex** and Metapex, owing to their calcium hydroxide and iodoform composition, exhibit favorable properties for use as root canal filling materials in primary teeth.[1] Studies indicate that both materials have high clinical and radiographic success rates.[1][4][5][6][8]

In terms of antibacterial activity, some in vitro studies suggest that **Vitapex** may have a slight advantage over Metapex.[1][10] However, results can vary depending on the specific microorganisms tested. For instance, one study found ZOE to have superior inhibitory activity compared to both **Vitapex** and Metapex.[10] Another study indicated that Metapex showed no antibacterial activity against most tested microorganisms except for *B. subtilis*. [8]

Regarding biocompatibility, both materials have demonstrated good periapical tissue response in animal models.[1] In vitro studies using human osteosarcoma cell lines have shown **Vitapex** to be biocompatible.[12][13] A comparative study in a canine model found that while both **Vitapex** and Metapex induced similar pulpal responses, they were inferior to ProRoot MTA in

terms of stimulating calcific barrier formation and minimizing inflammation in direct pulp capping scenarios.[1][11]

The resorption rate of both materials is a critical factor. Ideally, the material should resorb at a rate comparable to the physiologic resorption of the primary tooth root.[1] **Vitapex** has been observed to sometimes resorb faster than the root, which could potentially lead to an unfilled canal space.[5][14] Overfilling with either material is generally well-tolerated as the excess material tends to be resorbed.[5]

In conclusion, both **Vitapex** and Metapex are effective root canal filling materials for primary teeth, with a high degree of clinical success. The choice between the two may be influenced by factors such as clinician preference, cost, and availability. While some studies suggest minor differences in their antibacterial properties, both have shown good biocompatibility. Further long-term clinical studies directly comparing the two materials under various clinical conditions would be beneficial to delineate more definitive recommendations.

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